

Nlrp3-IN-70: An In-Depth Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: *Nlrp3-IN-70*

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Abstract

Nlrp3-IN-70, also identified as Compound 5m, is a potent and specific inhibitor of the NLRP3 inflammasome. This document provides a comprehensive technical overview of its mechanism of action, drawing from available scientific literature. **Nlrp3-IN-70** is a derivative of the natural products Tanshinone IIA and Cryptotanshinone and has been shown to directly engage the NLRP3 protein, preventing the downstream signaling cascade that leads to inflammatory cytokine release. This guide details the molecular interactions, cellular effects, and preclinical efficacy of **Nlrp3-IN-70**, presenting quantitative data in structured tables, outlining experimental methodologies, and providing visual representations of key pathways and workflows.

Introduction to the NLRP3 Inflammasome

The NOD-, LRR- and pyrin domain-containing protein 3 (NLRP3) inflammasome is a multi-protein complex that plays a critical role in the innate immune system. Upon activation by a wide range of pathogen-associated molecular patterns (PAMPs) and damage-associated molecular patterns (DAMPs), the NLRP3 protein oligomerizes and recruits the adaptor protein ASC (Apoptosis-associated speck-like protein containing a CARD). This interaction facilitates the recruitment and activation of pro-caspase-1, which in turn cleaves pro-inflammatory cytokines, pro-interleukin-1 β (pro-IL-1 β) and pro-interleukin-18 (pro-IL-18), into their mature, active forms. The dysregulation of the NLRP3 inflammasome is implicated in a variety of inflammatory diseases, making it a key target for therapeutic intervention.

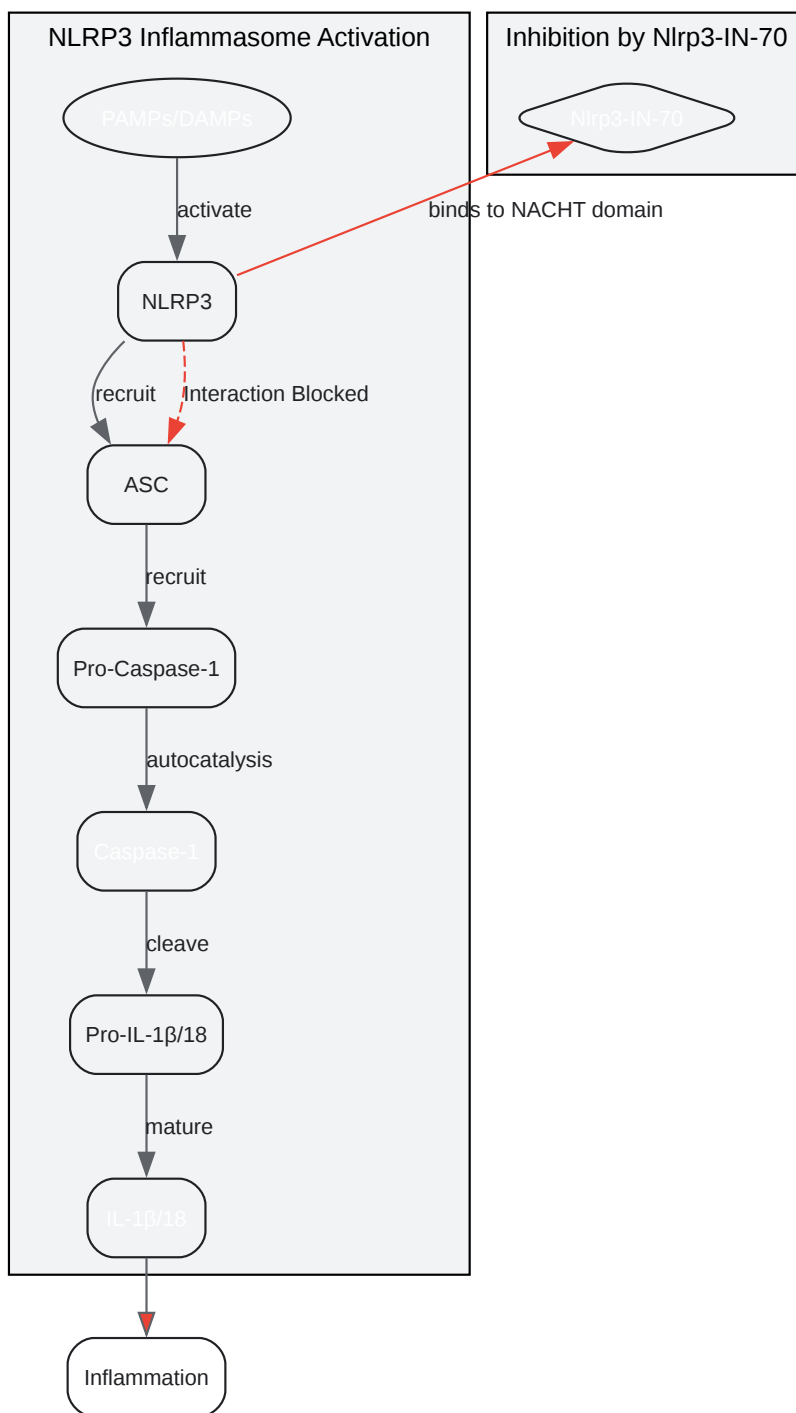
Mechanism of Action of Nlrp3-IN-70

Nlrp3-IN-70 exerts its inhibitory effect through direct interaction with the NLRP3 protein. The core mechanism involves the following key steps:

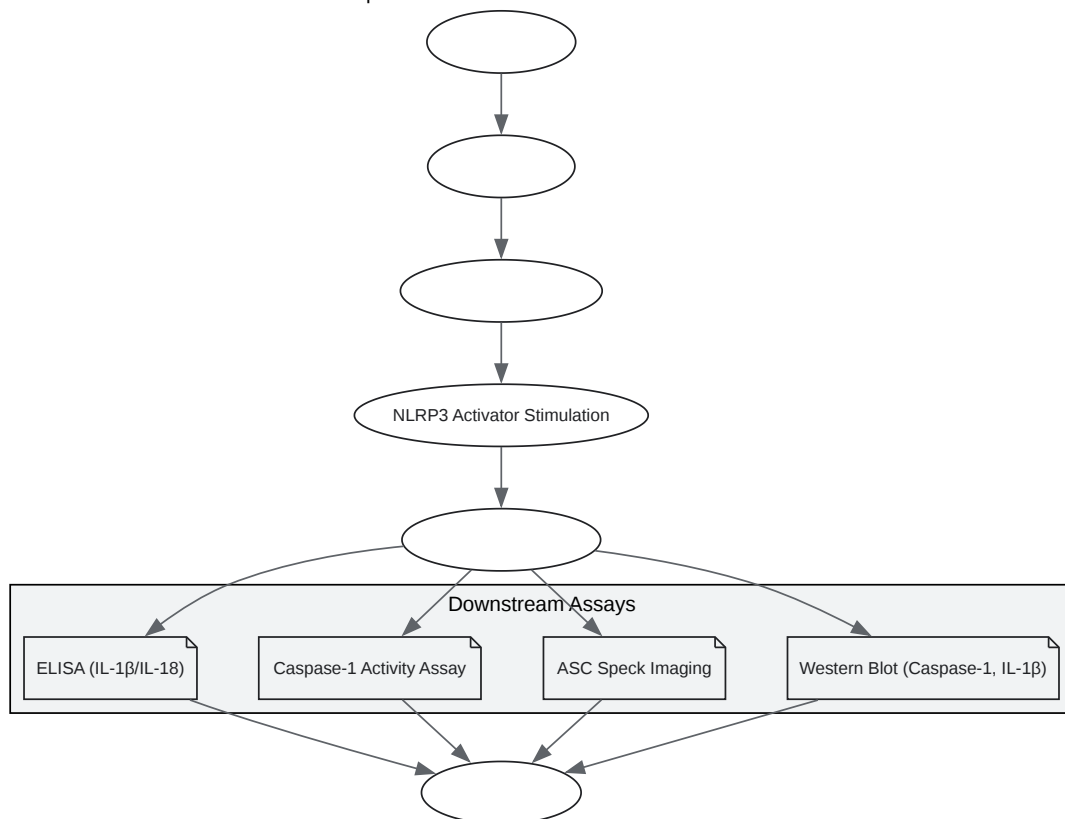
- **Direct Binding to the NACHT Domain:** **Nlrp3-IN-70** directly binds to the NACHT domain of the NLRP3 protein[1][2][3]. The NACHT domain is a central component of NLRP3, responsible for its ATPase activity and oligomerization.
- **Blockade of NLRP3-ASC Interaction:** By binding to the NACHT domain, **Nlrp3-IN-70** prevents the interaction between NLRP3 and the adaptor protein ASC[1][2][3].
- **Inhibition of ASC Oligomerization and Inflammasome Assembly:** The disruption of the NLRP3-ASC interaction subsequently inhibits the oligomerization of ASC, a critical step in the formation of the functional inflammasome complex. This effectively halts the assembly of the entire NLRP3 inflammasome[1][2][3].

This targeted mechanism of action prevents the downstream activation of caspase-1 and the subsequent maturation and release of IL-1 β and IL-18.

Mechanism of Action of Nlrp3-IN-70



General In Vitro Experimental Workflow for NLRP3 Inhibitor Characterization

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